

Available Information on Resencatinib

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Compound Focus: Resencatinib

CAS No.: 2546117-79-5

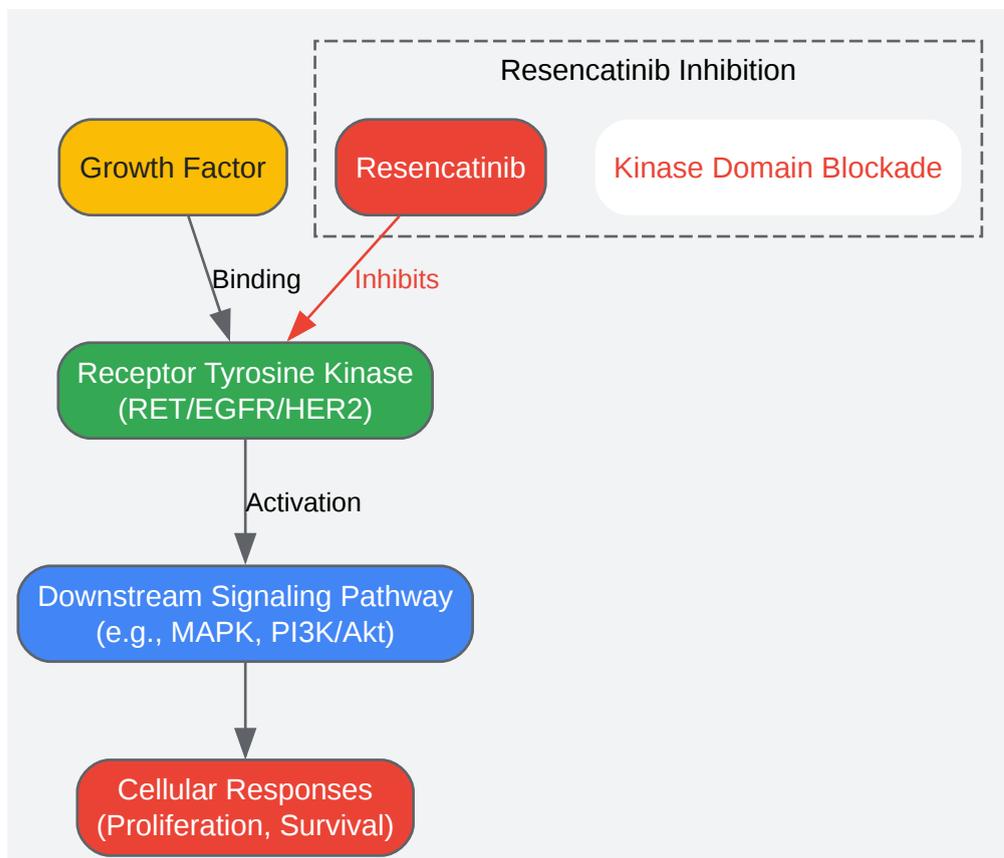
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The search results indicate that **Resencatinib** is a synthetic small molecule tyrosine kinase inhibitor. The key information available from the Guide to Pharmacology database and a drug information site is summarized in the table below.

Attribute	Description
Drug Class	Synthetic organic; Tyrosine Kinase Inhibitor (TKI) [1] [2]
Primary Target	RET (Rearranged during Transfection) proto-oncogene [2]
Other Targets	Epidermal Growth Factor Receptor (EGFR), HER2 [1]
Mechanism of Action	Inhibits kinase activity of RET, EGFR, and HER2, disrupting signaling pathways for cancer cell growth and proliferation [1] [2]
Potential Indications	Cancers driven by RET, EGFR, or HER2 alterations (e.g., certain thyroid, lung, breast cancers) [1] [2]
Status	Investigational; no approved treatment protocols available [1] [2]

The following diagram illustrates the proposed mechanism of action of **Resencatinib** based on the information found in the search results.



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References

1. resencatinib (investigational) [medtigo.com]
2. resencatinib | Ligand page [guidetopharmacology.org]

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